

# Introduction: Unveiling a Key Chemical Intermediate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	Methyl 3,5-dimethylisoxazole-4-carboxylate
CAS No.:	56328-87-1
Cat. No.:	B1599812

[Get Quote](#)

2-(4-Chlorobenzoyl)benzoic acid, correctly identified by CAS number 85-56-3, is an aromatic carboxylic acid of significant interest in organic synthesis and materials science.[1] Its structure, featuring a benzoic acid moiety substituted with a 4-chlorobenzoyl group, imparts a reactivity that makes it a valuable precursor in the synthesis of a range of target molecules.[1] This compound typically appears as a white to off-white crystalline solid.[1] While sparingly soluble in water, it demonstrates greater solubility in organic solvents such as ethanol and acetone.[1] Its primary applications lie in its role as a key intermediate for industrial fine chemicals, particularly in the resin and polymer industries.[2] Notably, it is used in the preparation of bisphthalazinone monomers, which are essential for synthesizing phthalazinone-containing poly(arylene ether)s, poly(arylene thioether)s, and poly(arylene sulfone)s.[2][3][4][5][6] Furthermore, it serves as a crucial raw material in the synthesis of the antihypertensive drug Chlorthalidone and the appetite suppressant Mazindol.[2][7]

## Physicochemical and Spectral Properties

A comprehensive understanding of the physicochemical properties of 2-(4-chlorobenzoyl)benzoic acid is fundamental for its application and handling.

Property	Value	Source(s)
CAS Number	85-56-3	[3][8][9]
Molecular Formula	C <sub>14</sub> H <sub>9</sub> ClO <sub>3</sub>	[1][2][3][9]
Molecular Weight	260.67 g/mol	[2][3][9]
Physical Appearance	White to off-white powder/solid	[1][2][8]
Melting Point	146.0 to 150.0 °C	[2][3][10][11]
Boiling Point (Predicted)	470.8 ± 30.0 °C	[3][11]
Density (Predicted)	1.357 ± 0.06 g/cm <sup>3</sup>	[3][11]
Water Solubility	136 mg/L at 20 °C	[3]
pKa (Predicted)	3.26 ± 0.36	[3][11]

## Spectral Data Analysis

Spectral analysis provides critical insights into the molecular structure of 2-(4-chlorobenzoyl)benzoic acid.

- <sup>1</sup>H NMR (500 MHz, CDCl<sub>3</sub>) δ: 7.35-7.39 (m, 3H), 7.58 (dt, J = 0.8, 7.7 Hz, 1H), 7.63-7.67 (m, 3H), 8.08 (d, J = 7.8 Hz, 1H), 9.85 (brs, 1H).[12]
- <sup>1</sup>H NMR (399.65 MHz, DMSO-d<sub>6</sub>) δ: 13.3 (s, 1H), 8.021 (d, 1H), 7.747 (t, 1H), 7.679 (t, 1H), 7.635 (d, 2H), 7.575 (d, 2H), 7.454 (d, 1H).[13]
- Mass Spectrometry (ESI): m/z = 259.0 [M-H]<sup>+</sup>. [12]
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show a broad O-H stretch for the carboxylic acid group from approximately 2500-3300 cm<sup>-1</sup>, a characteristic C=O stretch for the ketone around 1680-1700 cm<sup>-1</sup>, and another C=O stretch for the carboxylic acid.[14] Aromatic C=C stretching vibrations would appear in the 1450–1600 cm<sup>-1</sup> region. [14]

# Synthesis of 2-(4-Chlorobenzoyl)benzoic Acid: A Detailed Examination

The most prevalent and industrially significant method for the synthesis of 2-(4-chlorobenzoyl)benzoic acid is the Friedel-Crafts acylation of chlorobenzene with phthalic anhydride.<sup>[12][15][16]</sup> This reaction is a classic example of electrophilic aromatic substitution, where an acyl group is introduced into an aromatic ring.<sup>[16][17][18]</sup>

## Reaction Mechanism and Rationale

The Friedel-Crafts acylation proceeds through the following key steps:

- **Formation of the Acylium Ion:** The Lewis acid catalyst, typically anhydrous aluminum chloride ( $\text{AlCl}_3$ ), reacts with phthalic anhydride to generate a highly electrophilic acylium ion.<sup>[16][18]</sup>
- **Electrophilic Attack:** The acylium ion then attacks the electron-rich aromatic ring of chlorobenzene.<sup>[16][18]</sup> The chlorine atom in chlorobenzene is a deactivating but ortho, para-directing group.<sup>[16]</sup> Acylation occurs predominantly at the para position relative to the chlorine atom due to a combination of electronic and steric factors, leading to the desired 2-(4-chlorobenzoyl)benzoic acid.<sup>[19]</sup>
- **Deprotonation and Catalyst Regeneration:** A proton is lost from the intermediate, restoring the aromaticity of the ring, and the catalyst is regenerated.<sup>[18]</sup>

The choice of a strong Lewis acid like  $\text{AlCl}_3$  is crucial for activating the phthalic anhydride and facilitating the formation of the acylium ion.<sup>[16][17]</sup> The reaction is typically carried out in an excess of the aromatic substrate or in an inert solvent.

## Experimental Protocol: Friedel-Crafts Acylation

The following protocol provides a detailed, step-by-step methodology for the synthesis of 2-(4-chlorobenzoyl)benzoic acid.

Materials and Reagents:

- Phthalic anhydride

- Chlorobenzene (dried)
- Anhydrous aluminum chloride (well-ground)
- Water
- Ethanol
- Benzene (for recrystallization)
- Ice

#### Procedure:

- **Reaction Setup:** In a suitable reaction vessel, prepare a solution by adding 30 g (0.2 mol) of phthalic anhydride to 122 ml of dried chlorobenzene.[\[15\]](#)
- **Catalyst Addition:** With continuous stirring, gradually add 64 g (0.48 mol) of well-ground anhydrous aluminum chloride to the solution.[\[15\]](#) The reaction is exothermic, and the temperature will rise.
- **Reflux:** Control the reaction temperature to maintain a moderate reflux for 1 hour. An ice bath may be necessary to manage the exotherm.[\[15\]](#) The reaction product will eventually solidify.[\[15\]](#)
- **Quenching:** Carefully add 300 ml of water dropwise to the reaction mixture while cooling with an ice bath to decompose the aluminum chloride complex.[\[15\]](#)
- **Isolation of Crude Product:** The resulting white precipitate is the crude 2-(4-chlorobenzoyl)benzoic acid.[\[15\]](#) Isolate the precipitate by filtration and wash it thoroughly with water and then with cold ethanol to obtain approximately 45 g of crude crystals.[\[15\]](#)
- **Purification:** Recrystallize the crude product from benzene to obtain the purified 2-(4-chlorobenzoyl)benzoic acid.[\[15\]](#) The expected yield is approximately 38 g, with a melting point of 146-148 °C.[\[15\]](#)

## Alternative Synthesis Method

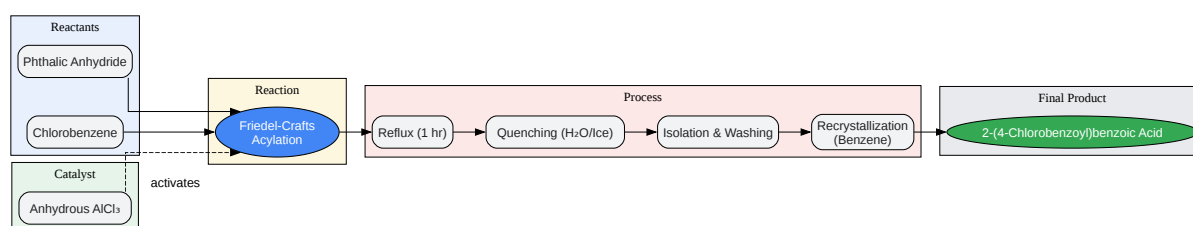
An alternative, though less common, synthesis route involves a palladium-catalyzed decarboxylative acylation.<sup>[12]</sup>

Procedure:

- **Reactant Mixture:** In a 20 mL pressure tube, combine benzoic acid (0.2 mmol), an  $\alpha$ -oxocarboxylic acid (0.6 mmol), Pd(TFA)<sub>2</sub> (6.6 mg, 0.02 mmol), Ag<sub>2</sub>CO<sub>3</sub> (0.5-0.6 mmol), and DME (2.0 mL).<sup>[12]</sup>
- **Reaction:** Seal the tube and stir the mixture vigorously at 130-165°C for 24-48 hours.<sup>[12]</sup>
- **Work-up:** After cooling, dilute the reaction mixture with EtOAc (15 mL), filter through a silica gel pad, and concentrate the filtrate under vacuum.<sup>[12]</sup>
- **Purification:** Purify the residue by silica gel flash chromatography (eluting with a gradient of 1% AcOH and 8-15% EtOAc in hexane, v/v) to yield 2-(4-chlorobenzoyl)benzoic acid as a pale yellow solid (56% yield).<sup>[12]</sup>

## Visualization of the Synthesis Workflow

The following diagram illustrates the primary synthesis route for 2-(4-chlorobenzoyl)benzoic acid.



[Click to download full resolution via product page](#)

Caption: Friedel-Crafts acylation synthesis of 2-(4-chlorobenzoyl)benzoic acid.

## Safety, Handling, and Storage

While classified as a non-hazardous substance, 2-(4-chlorobenzoyl)benzoic acid is an irritant. [2] It may cause inflammation of the skin or other mucous membranes and is irritating to the eyes, respiratory system, and skin.[7] Therefore, appropriate personal protective equipment, including gloves and eye/face protection, should be worn when handling this chemical.[7] In case of eye contact, rinse immediately with plenty of water and seek medical advice.[7]

For storage, the compound should be kept in a closed container in a dry area, away from direct sunlight.[2] The recommended shelf life is 3 years.[2]

## Conclusion

2-(4-Chlorobenzoyl)benzoic acid (CAS No. 85-56-3) is a versatile and important chemical intermediate with well-established synthesis protocols and a range of applications in polymer chemistry and pharmaceutical manufacturing. Its synthesis via Friedel-Crafts acylation is a robust and scalable method. A thorough understanding of its properties, synthesis, and handling is essential for its effective and safe utilization in research and development.

## References

- Sarex Fine Chemicals. 2(4-Chlorobenzoyl) Benzoic Acid. [\[Link\]](#)
- PrepChem.com. Synthesis of 2-(4-Chlorobenzoyl)benzoic acid. [\[Link\]](#)
- Stenutz. 2-(4-chlorobenzoyl)benzoic acid. [\[Link\]](#)
- Eight Chongqing Chemdad Co., Ltd. 2-(4-Chlorobenzoyl)benzoic acid. [\[Link\]](#)
- Filo. Q. The major product of the following reaction: [Diagram of Phthalic anh... [\[Link\]](#)
- PubChem. 2-(4'-Chlorobenzoyl)benzoic acid. [\[Link\]](#)

- Journal of the Chemical Society C. The Friedel-Crafts acylation of aromatic halogen derivatives. Part III. The benzylation of chlorobenzene. [\[Link\]](#)
- BYJU'S. Friedel Crafts Acylation And Alkylation Reaction. [\[Link\]](#)
- Doc Brown's Chemistry. infrared spectrum of benzoic acid. [\[Link\]icAcidIR.htm](#))

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. CAS 85-56-3: 2-(4-Chlorobenzoyl)benzoic acid | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. 2-(4-Chlorobenzoyl) Benzoic Acid - Sarex Fine Chemicals [[sarex.com](http://sarex.com)]
- 3. 2-(4-Chlorobenzoyl)benzoic acid | 85-56-3 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 4. 2-(4-Chlorobenzoyl)benzoic acid Eight Chongqing Chemdad Co. , Ltd [[chemdad.com](http://chemdad.com)]
- 5. 2-(4-Chlorobenzoyl)benzoic acid 98 85-56-3 [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 6. [sigmaaldrich.com](http://sigmaaldrich.com) [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 7. CAS No 85-56-3 2-(4-Chlorobenzoyl)Benzoic Acid Chlorthalidone Intermediate Ingredients [[nitrobenzenechemical.com](http://nitrobenzenechemical.com)]
- 8. 2-(4-Chlorobenzoyl)benzoic acid | 85-56-3 [[chemicalbook.com](http://chemicalbook.com)]
- 9. 2-(4-Chlorobenzoyl)benzoic acid synthesis - chemicalbook [[chemicalbook.com](http://chemicalbook.com)]
- 10. 2-(4-chlorobenzoyl)benzoic acid [[stenutz.eu](http://stenutz.eu)]
- 11. 2-(4-Chlorobenzoyl)benzoic acid CAS#: 85-56-3 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 12. Page loading... [[guidechem.com](http://guidechem.com)]
- 13. 2-(4-Chlorobenzoyl)benzoic acid(85-56-3) 1H NMR spectrum [[chemicalbook.com](http://chemicalbook.com)]
- 14. infrared spectrum of benzoic acid C7H6O2 C6H5COOH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes [[docbrown.info](http://docbrown.info)]
- 15. [prepchem.com](http://prepchem.com) [[prepchem.com](http://prepchem.com)]

- [16. Q. The major product of the following reaction: \[Diagram of Phthalic anh.. \[askfilo.com\]](#)
- [17. Friedel–Crafts Acylation \[sigmaaldrich.com\]](#)
- [18. byjus.com \[byjus.com\]](#)
- [19. The Friedel-Crafts acylation of aromatic halogen derivatives. Part III. The benzylation of chlorobenzene - Journal of the Chemical Society C: Organic \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [To cite this document: BenchChem. \[Introduction: Unveiling a Key Chemical Intermediate\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1599812/docs#introduction-unveiling-a-key-chemical-intermediate\]](#)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check